

Personal protective equipment for handling 2-Ethynylphenol

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Compound of Interest

Compound Name: 2-Ethynylphenol

Cat. No.: B1266645

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Essential Safety and Handling Guide for 2-Ethynylphenol

This guide provides critical safety and logistical information for the handling of **2-Ethynylphenol** in a laboratory setting. Adherence to these procedures is vital for minimizing risks and ensuring a safe research environment for researchers, scientists, and drug development professionals.

Chemical Profile:

- Name: **2-Ethynylphenol**
- CAS Number: 5101-44-0[1][2]
- Molecular Formula: C_8H_6O [1][2][3]
- Molecular Weight: 118.13 g/mol [3]

Hazard Summary: **2-Ethynylphenol** is a hazardous substance that requires careful handling. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is classified as:

- Harmful if swallowed (Acute toxicity, oral).[3]

- Causes skin irritation.[3]
- Causes serious eye damage.[3]
- May cause respiratory irritation.[3]

Due to its phenolic structure, it is readily absorbed through the skin and can cause systemic toxicity.[4] Phenols are corrosive and can cause severe burns which may not be immediately painful.[4]

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against exposure to **2-Ethynylphenol**. The following table summarizes the recommended PPE for handling this compound, based on Safety Data Sheets (SDS) for similar phenolic compounds and general best practices.

PPE Category	Specification
Eye Protection	- Minimum: Safety glasses with side shields. - Splash Hazard: Chemical safety goggles.[5][6] - Significant Splash/Explosion Risk: A face shield worn over chemical safety goggles.[5][6]
Hand Protection	- Incidental Contact: Double-gloved nitrile exam-style gloves (minimum 8mil thickness). Gloves should be changed immediately upon contamination.[6] - Extended Contact/Immersion: Butyl rubber or neoprene gloves are recommended for handling phenols. [4][6]
Skin and Body Protection	- A fully buttoned laboratory coat.[4][6] - Long pants and closed-toe shoes.[4][6] - For potential body splashes, a butyl rubber or neoprene apron should be worn.[4][6]
Respiratory Protection	- If dust or aerosols may be generated or ventilation is inadequate: An air-purifying respirator with a Type A-P filter (organic vapor and particulate) is recommended. Ensure the respirator is properly fit-tested.[5]

Operational and Disposal Plans

Proper operational procedures are crucial to minimize exposure and prevent accidents. The following workflow outlines the safe handling of **2-Ethynylphenol** from preparation to post-handling.

1. Pre-Handling Preparation:

- Work Area: All work with **2-Ethynylphenol** must be conducted in a well-ventilated chemical fume hood.[4][5]
- Emergency Equipment: Locate the nearest emergency eyewash station and safety shower and confirm they are unobstructed.[4]

- Spill Kit: Ensure a spill kit containing appropriate absorbent materials (e.g., vermiculite, sand) is readily available.[\[5\]](#)
- PPE: Assemble all necessary PPE as specified in the table above.
- Waste Container: Prepare a designated and clearly labeled waste container for **2-Ethynylphenol** waste.

2. Handling Procedures:

- Weighing: If weighing the solid, do so in the fume hood on a disposable weigh boat.
- Dissolving/Reaction: When dissolving or using in a reaction, add it slowly to the solvent or reaction mixture. Keep the container closed as much as possible.
- Heating: Avoid heating **2-Ethynylphenol** outside of a controlled reaction setup within the fume hood.[\[6\]](#)
- Centrifugation: If centrifugation is necessary, use sealed safety cups to prevent aerosol generation.[\[6\]](#)
- Post-Handling: After handling, thoroughly wash hands and forearms with soap and water, even if gloves were worn.

3. Disposal Plan:

- Chemical Waste: All **2-Ethynylphenol** waste, including reaction residues and excess material, must be disposed of as hazardous waste. Do not pour down the drain.[\[7\]](#)
- Contaminated Materials: All disposable PPE (gloves, etc.) and other materials (e.g., paper towels, weigh boats) contaminated with **2-Ethynylphenol** should be collected in a separate, sealed container. This contaminated solid waste should also be disposed of as hazardous waste.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself. Follow your institution's procedures for the disposal of empty chemical containers.

Emergency Procedures

Spill Response:

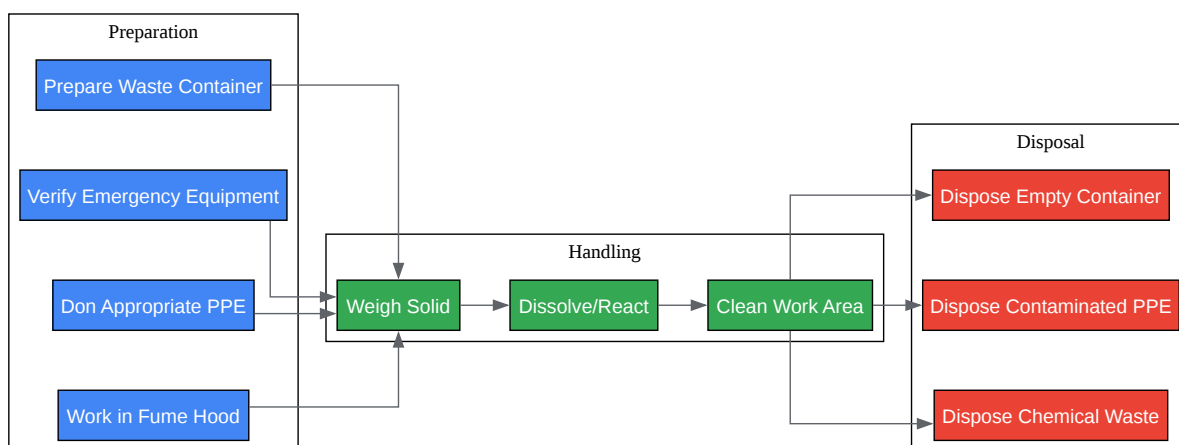
- Small Spill:
 - Evacuate the immediate area.
 - Wear the appropriate PPE as listed in the table.
 - Cover the spill with an inert absorbent material.
 - Collect the absorbed material into a labeled hazardous waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spill:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wipe off excess chemical with a dry cloth or paper towel. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. For phenol exposure, polyethylene glycol (PEG) 300 or 400 is often recommended for initial skin decontamination.[\[4\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)

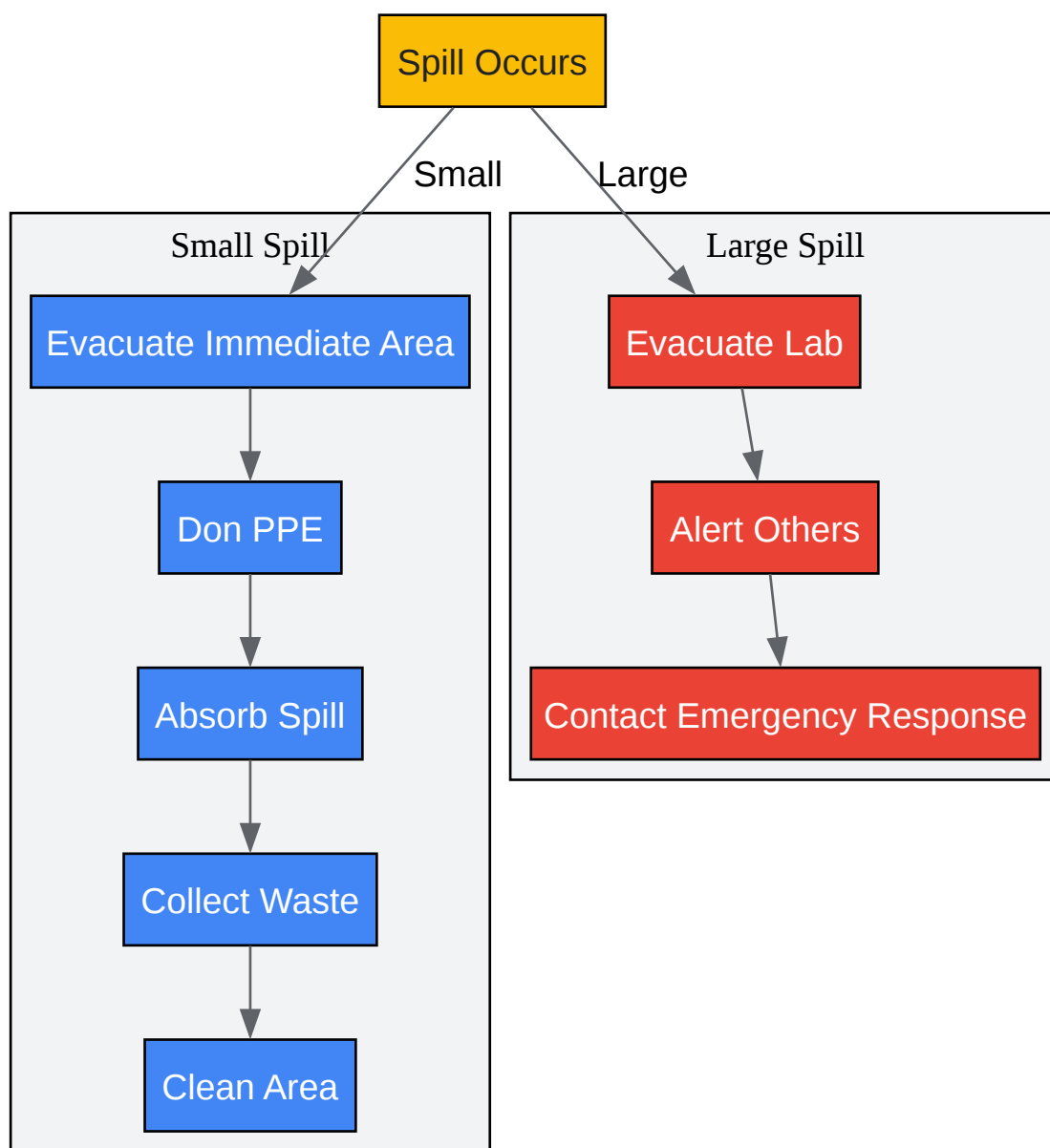
Visual Safety Protocols

The following diagrams illustrate the key workflows for handling **2-Ethynylphenol** safely.



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Caption: Workflow for the safe handling of **2-Ethynylphenol**.



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Caption: Emergency response procedure for a **2-Ethynylphenol** spill.

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